

# Technical Support Center: Bromo-PEG4-MS Linker

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Bromo-PEG4-MS

Cat. No.: B8248222

[Get Quote](#)

Welcome to the technical support center for the **Bromo-PEG4-MS** linker. This resource is designed for researchers, scientists, and drug development professionals to provide in-depth troubleshooting guides and frequently asked questions (FAQs) regarding the stability and application of this linker in your experiments.

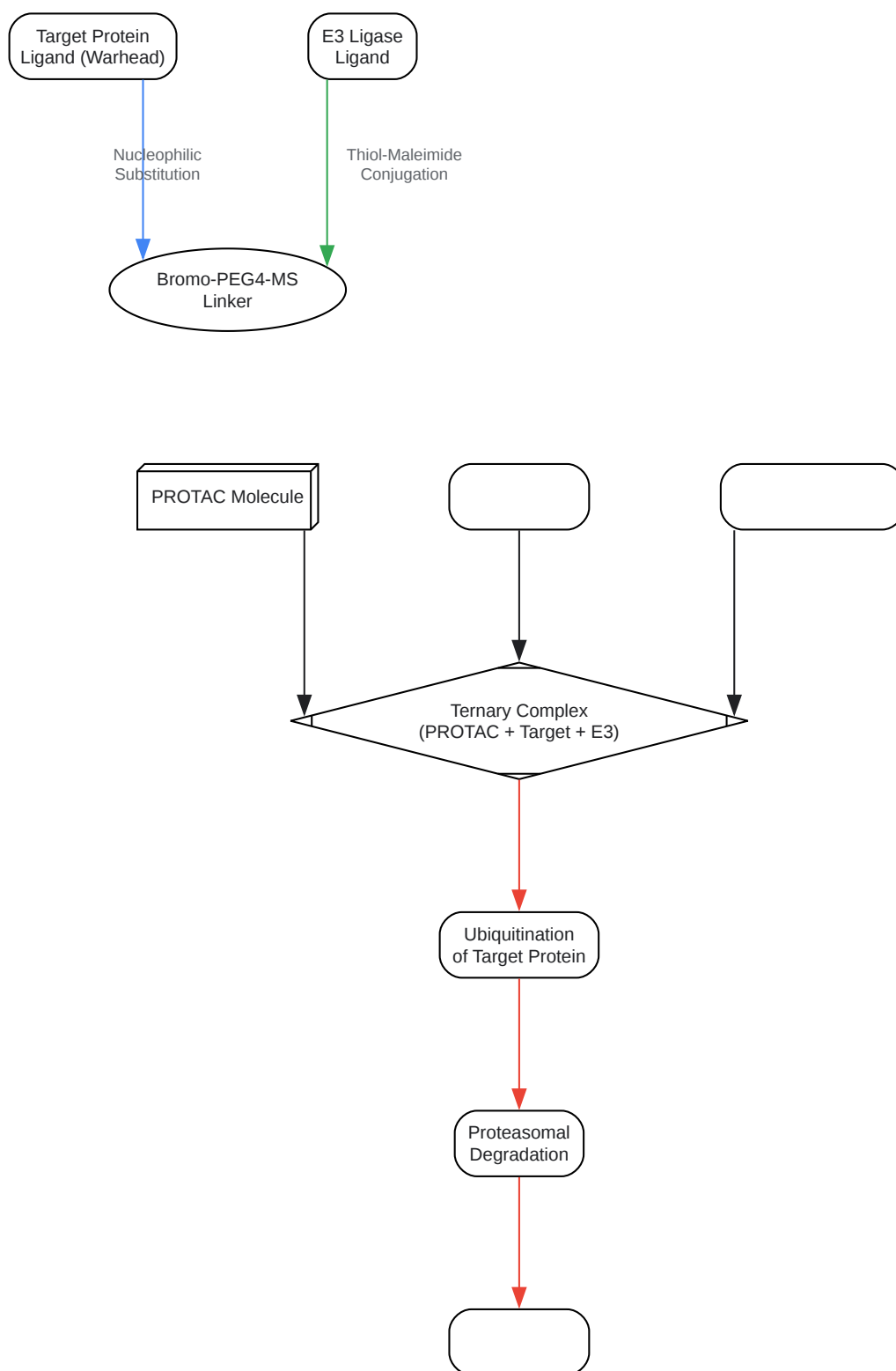
## Frequently Asked Questions (FAQs)

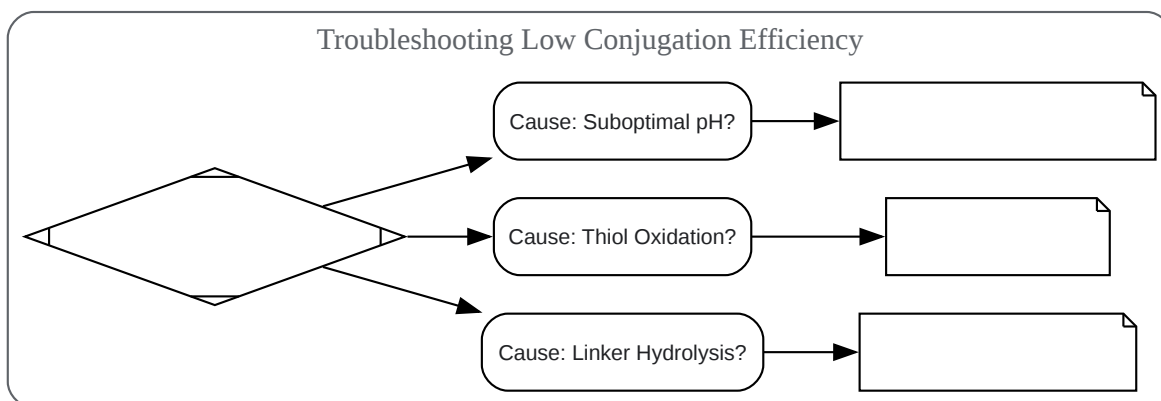
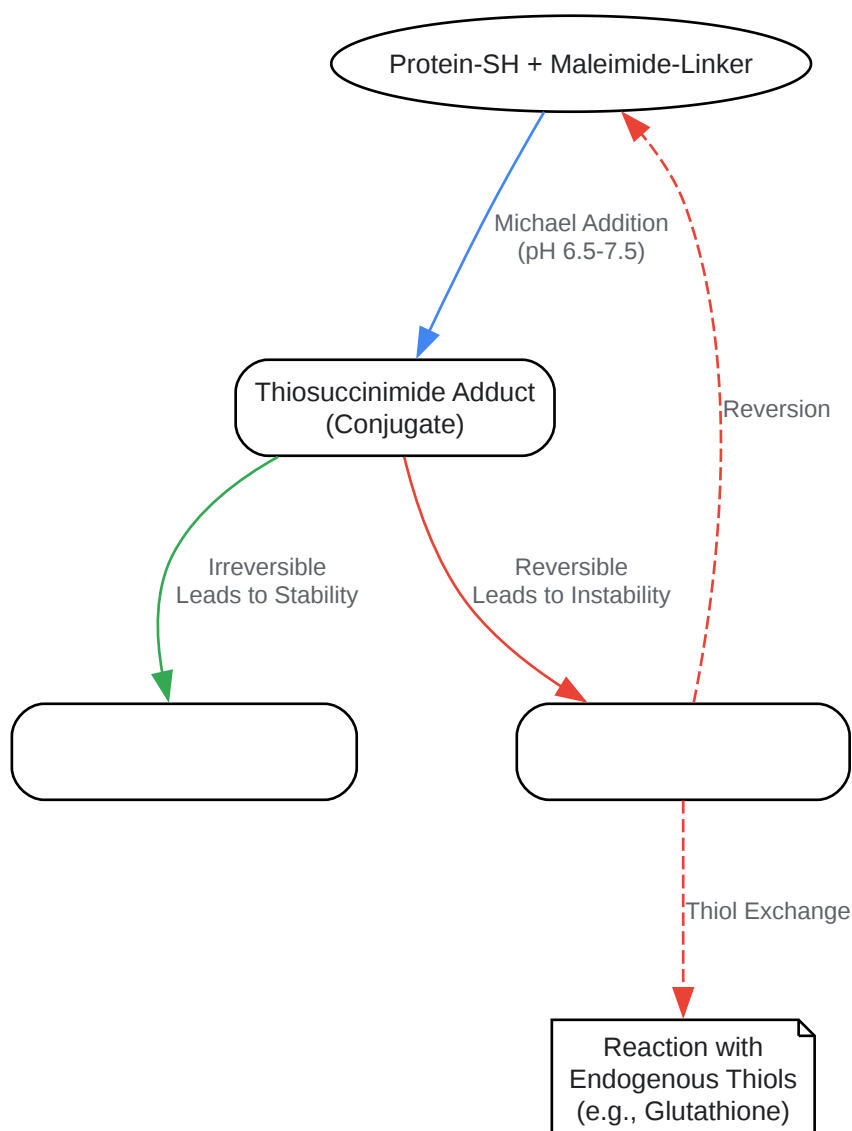
### Q1: What is a Bromo-PEG4-MS linker and what is its primary application?

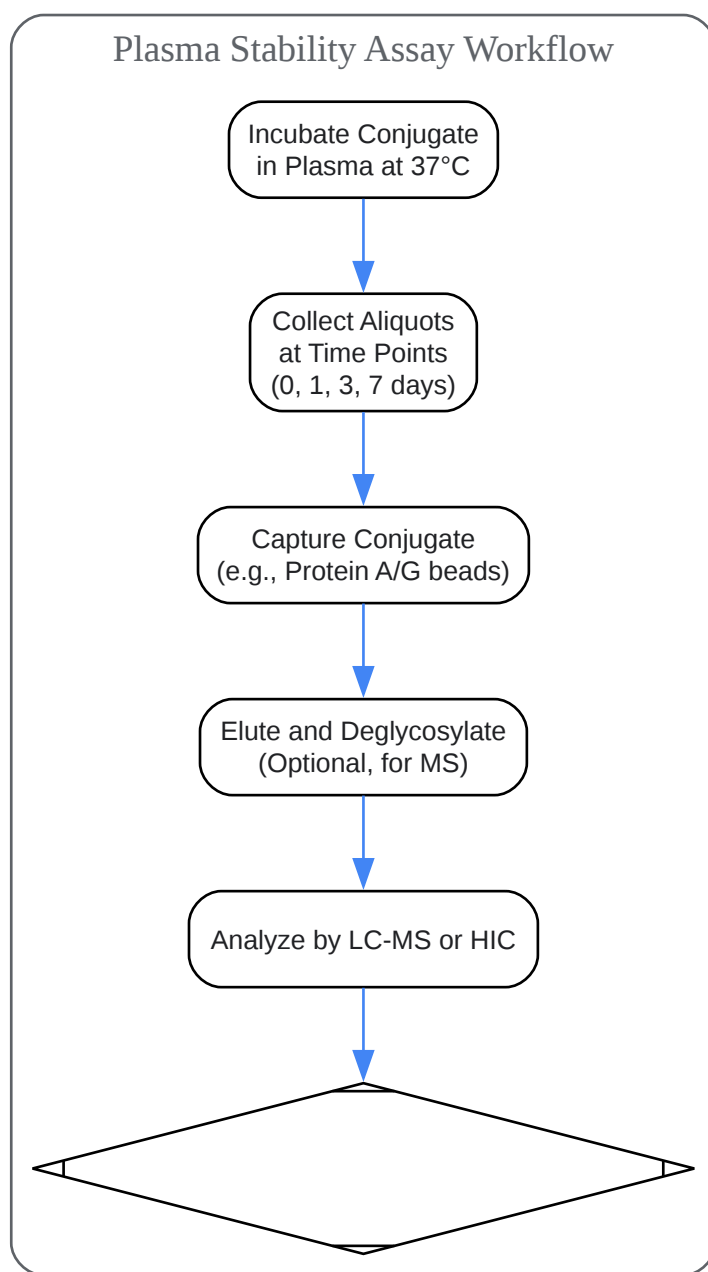
The **Bromo-PEG4-MS** is a heterobifunctional linker commonly used in the synthesis of Proteolysis Targeting Chimeras (PROTACs).<sup>[1]</sup> It features three key components:

- **Bromo group:** A reactive handle that serves as a good leaving group for nucleophilic substitution, often used to attach to a warhead targeting a specific protein.<sup>[2][3]</sup>
- **PEG4 spacer:** A hydrophilic polyethylene glycol chain that enhances the solubility and pharmacokinetic properties of the resulting conjugate.<sup>[4][5]</sup>
- **Maleimide-Succinimide (MS) group:** A thiol-reactive group that readily forms a covalent bond with cysteine residues on proteins, typically used for conjugation to an E3 ubiquitin ligase ligand or the target protein itself.

Its primary application is to bridge a target protein ligand and an E3 ligase ligand, forming a PROTAC that hijacks the cell's ubiquitin-proteasome system to induce the degradation of the target protein.







[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Bromo-PEG4-bromide, 57602-02-05 | BroadPharm [broadpharm.com]
- 3. Bromo PEG, Brome(Br) Linker, PEG Bromide, PEG Halide | AxisPharm [axispharm.com]
- 4. What are PEG Linkers? - Creative Biolabs [creative-biolabs.com]
- 5. PEG Linkers & Their Applications | Biopharma PEG [biochempeg.com]
- To cite this document: BenchChem. [Technical Support Center: Bromo-PEG4-MS Linker]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8248222#bromo-peg4-ms-linker-instability-issues]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)